

Application Note: High-Efficiency Photopolymerization using 2-Benzoylfluoren-9-one (2-BFO)

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Compound of Interest

Compound Name: 2-benzoylfluoren-9-one

CAS No.: 16275-68-6

Cat. No.: B092584

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Part 1: Scientific Foundation & Mechanism

Introduction

2-Benzoylfluoren-9-one (2-BFO) represents a class of high-performance, conjugated ketone photoinitiators (PIs) designed to bridge the gap between UV and visible light curing. Unlike standard Type I initiators (e.g., cleavage-based phosphine oxides), 2-BFO functions primarily as a Type II (bimolecular) photoinitiator.^[1]

Its molecular architecture combines a fluorenone core—known for its excellent visible light absorption (400–470 nm)—with a benzoyl moiety. This conjugation extends the

-system, enhancing the molar extinction coefficient (

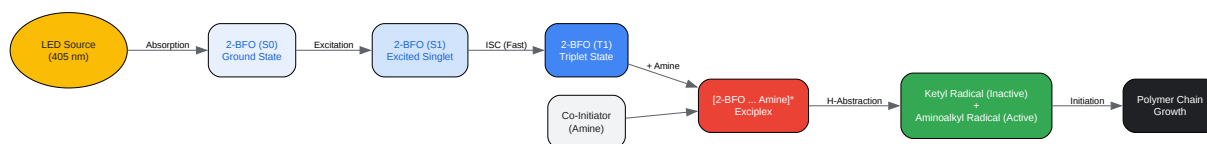
) and improving intersystem crossing (ISC) efficiency to the reactive triplet state.

The Photochemical Mechanism

The polymerization process relies on a hydrogen abstraction mechanism.[2] 2-BFO does not generate radicals upon cleavage; it requires a co-initiator (hydrogen donor), typically a tertiary amine.[3]

- Excitation: 2-BFO absorbs a photon (), transitioning from the ground singlet state () to an excited singlet state ().
- Intersystem Crossing (ISC): The molecule undergoes rapid ISC to a long-lived triplet state ().
- Exciplex Formation: The triplet 2-BFO interacts with the amine co-initiator to form an excited-state complex (exciplex).
- Hydrogen Abstraction: 2-BFO abstracts a hydrogen atom from the amine's -carbon.
- Radical Generation: This produces two species:
 - The ketyl radical (2-BFO-H): Sterically hindered and relatively stable (poor initiator).
 - The aminoalkyl radical (Amine): Highly reactive, initiating the polymerization of acrylate/methacrylate monomers.

Mechanistic Pathway Visualization



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Figure 1: Jablonski-style diagram illustrating the Type II photoinitiation mechanism of 2-BFO.

Part 2: Experimental Protocol

Materials & Equipment

- Photoinitiator: **2-Benzoylfluorene-9-one** (CAS: 16275-68-6). Note: If commercial stock is unavailable, synthesis via Friedel-Crafts benzoylation of fluorenone is standard.
- Monomer: Trimethylolpropane triacrylate (TMPTA) or Poly(ethylene glycol) diacrylate (PEGDA).
- Co-Initiator (Essential): Ethyl-4-(dimethylamino)benzoate (EDB) or N-methyldiethanolamine (MDEA).
- Light Source: LED @ 405 nm (Intensity: 50–100 mW/cm²).
- Solvent (Optional): Acetonitrile (for spectroscopic validation).

Formulation Strategy

The ratio of PI to Co-initiator is critical. An excess of amine is required to overcome oxygen inhibition and ensure efficient regeneration of the PI ground state if applicable, though primarily to drive the H-abstraction kinetics.

Component	Function	Recommended Concentration (wt%)
2-BFO	Photoinitiator	0.5 – 1.0 %
MDEA / EDB	Co-Initiator (H-Donor)	2.0 – 3.0 %
Monomer	Resin Backbone	Balance (>96%)

Step-by-Step Workflow

Step 1: Pre-Solubilization (Critical)

Fluorenone derivatives often exhibit limited solubility in non-polar monomers.

- Weigh the calculated amount of 2-BFO.
- Dissolve 2-BFO in a minimal amount of the amine co-initiator (MDEA/EDB) before adding to the monomer. The amine often acts as a reactive diluent/solvent.
- Sonicate the mixture at 40°C for 10 minutes until a clear, homogeneous yellow/orange solution is obtained.

Step 2: Resin Preparation

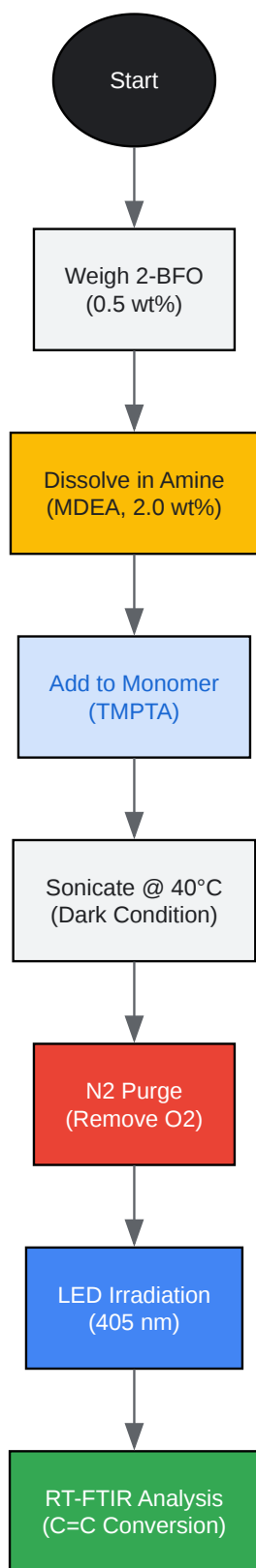
- Add the PI/Amine premix to the acrylate monomer (e.g., TMPTA).
- Stir magnetically in the dark (or under red light) for 30 minutes.
- Degassing: Oxygen is a strong quencher of the triplet state (). Purge the resin with Nitrogen () for 5 minutes prior to curing for maximum conversion.

Step 3: Curing & Analysis

- Coating: Apply the resin to a glass slide or KBr pellet (for FTIR) using a bar coater (typical thickness: 20–50 m).

- Irradiation: Expose to 405 nm LED light.
- Monitoring: Use Real-Time FTIR (RT-FTIR) to monitor the disappearance of the acrylate C=C double bond peak at 1630 cm^{-1} or 810 cm^{-1} .

Experimental Workflow Diagram



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Figure 2: Operational workflow for preparing and curing 2-BFO based resins.

Part 3: Troubleshooting & Optimization

Self-Validating the System

Before committing to a full experiment, validate the photoactivity:

- The Bleaching Test: Place a drop of the formulation on a glass slide. Irradiate. The deep yellow color of the fluorenone derivative should fade (photobleach) as the PI is consumed and the radical network forms. If the color remains unchanged, the H-abstraction is failing (check amine concentration).

Addressing Oxygen Inhibition

Type II systems are susceptible to oxygen quenching because the triplet state lifetime is long, allowing

to interact.

- Symptom: Tacky surface after curing.
- Solution: Increase amine concentration (amines consume peroxy radicals) or cure under a laminated film (PET) to exclude air.

Spectral Matching

Ensure your LED emission spectrum overlaps with the 2-BFO absorption.

- 2-BFO Abs
: ~400–450 nm (tailing into visible).
- Light Source: 365 nm (Strong overlap), 385 nm (Strong), 405 nm (Moderate/Good). Avoid 450 nm+ blue lasers unless high intensity is used.

References

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